

Application Notes and Protocols for Scutebarbatine-Induced G2/M Cell Cycle Arrest

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Compound of Interest

Compound Name: Scutebarbatine X

Cat. No.: B15609915

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Introduction

Scutebarbatine X is a neo-clerodane diterpenoid derived from the plant *Scutellaria barbata*. While specific research on **Scutebarbatine X**'s direct impact on cell cycle regulation is emerging, extensive studies on related compounds such as Scutebarbatine A and B, as well as extracts from *Scutellaria barbata*, have demonstrated significant anti-tumor activity. A key mechanism of this activity is the induction of cell cycle arrest at the G2/M checkpoint, leading to the inhibition of cancer cell proliferation and the induction of apoptosis.^{[1][2][3]} This document provides a detailed overview of the application of Scutebarbatine compounds in inducing G2/M cell cycle arrest, complete with quantitative data, experimental protocols, and visual diagrams of the implicated signaling pathways and experimental workflows.

Disclaimer: The following data and protocols are primarily based on studies of Scutebarbatine A, Scutebarbatine B, and *Scutellaria barbata* extracts, as direct quantitative data for **Scutebarbatine X** is not yet widely available. These protocols serve as a guide for investigating the potential effects of **Scutebarbatine X** on the G2/M cell cycle phase.

Data Presentation

The following tables summarize the quantitative effects of Scutebarbatine B and Scutellaria barbata extract on cell cycle distribution in different cancer cell lines.

Table 1: Effect of Scutebarbatine B on Cell Cycle Distribution in Breast Cancer Cells

Treatment	Cell Line	Concentration	G1 Phase (%)	S Phase (%)	G2/M Phase (%)
Control	MCF-7	0 μ M	60.3 $\pm$ 2.5	25.1 $\pm$ 1.8	14.6 $\pm$ 1.2
Scutebarbatine B	MCF-7	20 μ M	45.2 $\pm$ 2.1	20.5 $\pm$ 1.5	34.3 $\pm$ 2.0
Scutebarbatine B	MCF-7	40 μ M	30.1 $\pm$ 1.9	15.8 $\pm$ 1.3	54.1 $\pm$ 2.8
Control	MDA-MB-231	0 μ M	55.7 $\pm$ 3.1	28.4 $\pm$ 2.2	15.9 $\pm$ 1.7
Scutebarbatine B	MDA-MB-231	20 μ M	42.8 $\pm$ 2.7	22.1 $\pm$ 1.9	35.1 $\pm$ 2.4
Scutebarbatine B	MDA-MB-231	40 μ M	28.9 $\pm$ 2.3	16.3 $\pm$ 1.6	54.8 $\pm$ 3.1

Data is presented as mean $\pm$ standard deviation and is based on findings from studies on Scutebarbatine B.[\[1\]](#)[\[2\]](#)

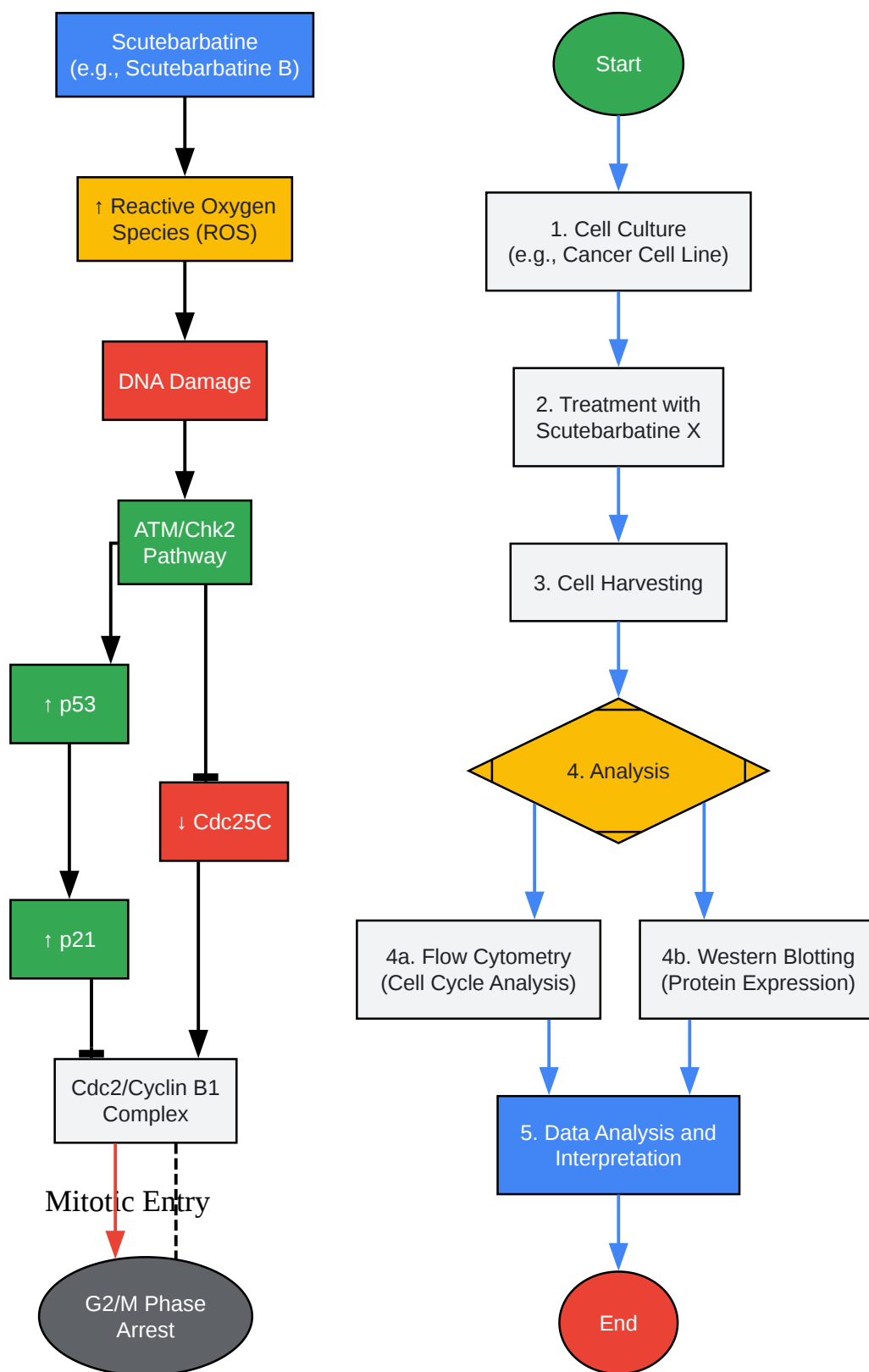
Table 2: Effect of Scutellaria barbata (SB) Extract on Cell Cycle Distribution in Lung Cancer Cells

Treatment	Cell Line	Concentration	G1 Phase (%)	S Phase (%)	G2/M Phase (%)
Vehicle Control	CL1-5	0 mg/ml	65.4 $\pm$ 1.2	23.8 $\pm$ 0.9	10.8 $\pm$ 0.5
SB Extract	CL1-5	0.5 mg/ml	50.1 $\pm$ 1.5	28.6 $\pm$ 1.1	21.3 $\pm$ 0.6

Data is presented as mean $\pm$ standard deviation and is based on findings from studies on *Scutellaria barbata* extract.[3]

Signaling Pathways and Experimental Workflow

Signaling Pathway of Scutebarbatine-Induced G2/M Arrest



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References

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- [2. Scutebarbatine B Exerts Anti-Breast Cancer Activity by Inducing Cell Cycle Arrest and Apoptosis Through Multiple Pathways - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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